

Essential Safety and Logistical Information for Handling ZK824859

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Compound of Interest

Compound Name: ZK824859

Cat. No.: B15577511

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **ZK824859**, a selective urokinase plasminogen activator (uPA) inhibitor. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

A comprehensive datasheet with all physical and chemical properties for **ZK824859** is not publicly available. However, the following information has been compiled from available sources.

Property	Value
IUPAC Name	(2R)-2-[[6-[[3'-(aminomethyl)-5-methylbiphenyl-3-yl]oxy]-3,5-difluoropyridin-2-yl]oxy]butanoic acid
Molecular Formula	C23H22F2N2O4
Molecular Weight	428.43 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term storage.

Personal Protective Equipment (PPE) and Safety Precautions

As a serine protease inhibitor, **ZK824859** requires careful handling to avoid potential biological effects. Standard laboratory personal protective equipment should be worn at all times.

Core Requirements:

- **Eye Protection:** Safety glasses or goggles are mandatory to protect from splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Body Protection:** A lab coat must be worn to protect skin and clothing.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any aerosols or dust.

Emergency Procedures:

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- Inhalation: Move the person to fresh air and ensure they are comfortable for breathing.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Operational Plans: Handling and Storage

Receiving and Storage:

Upon receipt, visually inspect the container for any damage. **ZK824859** should be stored in a tightly sealed container at -20°C for long-term stability. For short-term use, refrigerated storage at 4°C may be acceptable, but always refer to the supplier's specific recommendations.

Solution Preparation:

ZK824859 is soluble in dimethyl sulfoxide (DMSO). To prepare a stock solution, carefully weigh the desired amount of the solid compound in a chemical fume hood. Add the appropriate volume of DMSO to achieve the desired concentration. Ensure the solution is thoroughly mixed before use. For in vivo studies, further dilution in appropriate vehicles will be necessary.

Disposal Plan

All waste containing **ZK824859**, including empty containers, contaminated PPE, and unused solutions, should be treated as chemical waste. Dispose of this waste in accordance with local, state, and federal regulations for hazardous materials. Do not dispose of **ZK824859** down the drain or in regular trash.

Experimental Protocols

In Vitro uPA Inhibition Assay

This protocol outlines a typical in vitro experiment to determine the inhibitory activity of **ZK824859** on urokinase plasminogen activator.

Materials:

- Human urokinase plasminogen activator (uPA)

- **ZK824859**
- Fluorogenic uPA substrate (e.g., a peptide substrate conjugated to a fluorophore like AMC)
- Assay buffer (e.g., Tris-HCl, pH 8.5)
- 96-well black microplate
- Fluorescence plate reader

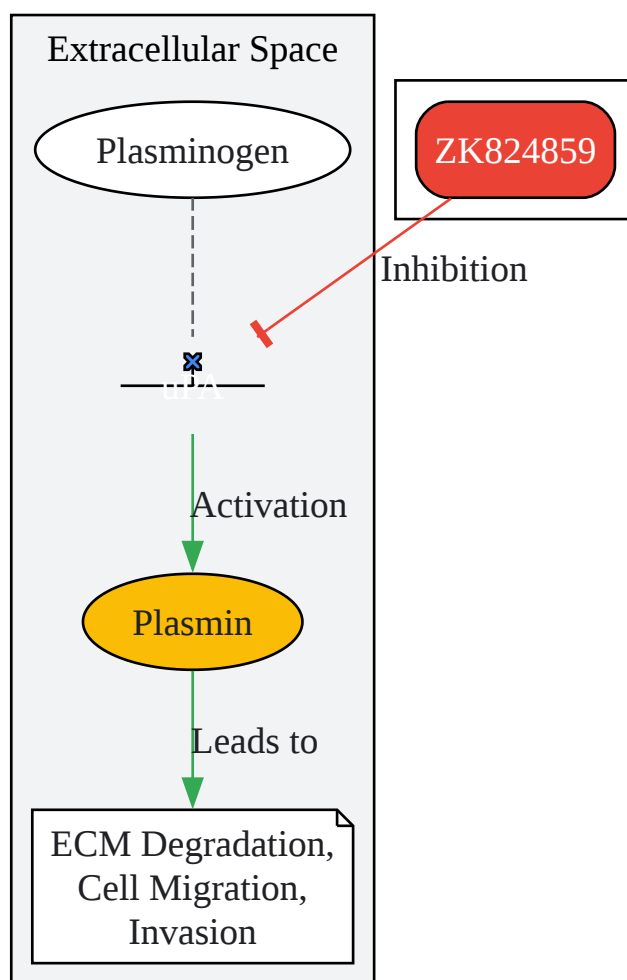
Procedure:

- Prepare Reagents:
 - Prepare a stock solution of **ZK824859** in DMSO.
 - Prepare a working solution of human uPA in assay buffer.
 - Prepare a working solution of the fluorogenic substrate in assay buffer.
- Assay Setup:
 - Add assay buffer to all wells of the 96-well plate.
 - Add varying concentrations of **ZK824859** (or DMSO as a vehicle control) to the appropriate wells.
 - Add the uPA working solution to all wells except for the blank (no enzyme) controls.
 - Incubate the plate at room temperature for a pre-determined time (e.g., 15-30 minutes) to allow the inhibitor to interact with the enzyme.
- Initiate Reaction:
 - Add the fluorogenic substrate to all wells to start the enzymatic reaction.
- Measurement:
 - Immediately place the plate in a fluorescence plate reader.

- Measure the fluorescence intensity at appropriate excitation and emission wavelengths at regular intervals for a set period (e.g., 30-60 minutes).
- Data Analysis:
 - Calculate the rate of reaction (increase in fluorescence over time) for each well.
 - Plot the reaction rate as a function of the **ZK824859** concentration.
 - Determine the IC50 value, which is the concentration of **ZK824859** that inhibits 50% of the uPA activity.

Mandatory Visualizations

ZK824859 Mechanism of Action: Inhibition of the uPA Signaling Pathway



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Caption: Workflow for determining the inhibitory potential of **ZK824859**.

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